

In-Depth Technical Guide: Discovery and Synthesis of Atr-IN-4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Atr-IN-4

Cat. No.: B15620912

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, synthesis, and biological evaluation of **Atr-IN-4**, a potent inhibitor of the Ataxia Telangiectasia and Rad3-related (ATR) kinase. ATR is a critical regulator of the DNA damage response (DDR), a network of signaling pathways essential for maintaining genomic integrity. Due to the reliance of many cancer cells on the ATR pathway for survival, particularly in the context of increased replication stress and defects in other DDR pathways, ATR has emerged as a promising therapeutic target in oncology.

Discovery of a Novel ATR Inhibitor: Atr-IN-4

Atr-IN-4 was identified as a potent ATR inhibitor through a drug discovery program focused on identifying novel therapeutic agents targeting the DNA damage response pathway. It is specifically designated as compound 13 in the Chinese patent CN112142744A.

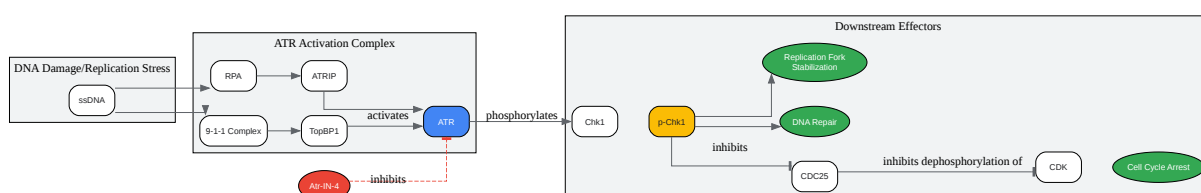
Quantitative Data

The inhibitory activity of **Atr-IN-4** has been characterized in cellular assays, demonstrating its potency against human cancer cell lines.

Compound	Cell Line	Cancer Type	IC50 (nM)
Atr-IN-4	DU145	Human Prostate Cancer	130.9[1]
Atr-IN-4	NCI-H460	Human Lung Cancer	41.33[1]

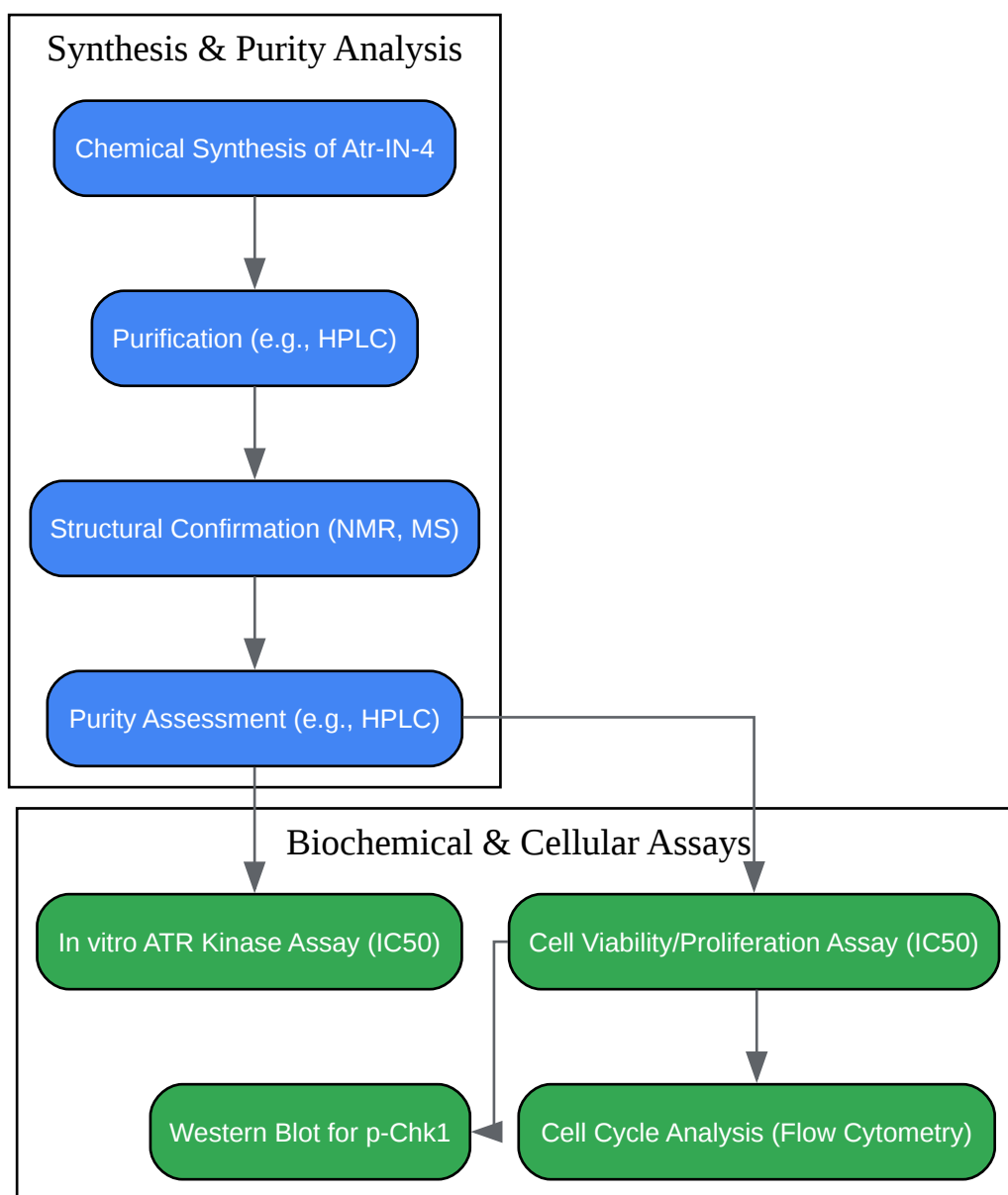
Signaling Pathways and Experimental Workflows

To understand the mechanism of action of **Atr-IN-4** and the general workflow for its characterization, the following diagrams illustrate the ATR signaling pathway and a typical experimental workflow for an ATR inhibitor.



[Click to download full resolution via product page](#)

ATR Signaling Pathway and Inhibition by **Atr-IN-4**



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Discovery and Synthesis of Atr-IN-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620912#discovery-and-synthesis-of-the-compound-atr-in-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com